

# Psora-4 stability in solution and storage conditions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Psora-4

Cat. No.: B1678303

[Get Quote](#)

## Psora-4 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Psora-4** in solution. Below you will find frequently asked questions (FAQs), troubleshooting advice, and detailed experimental protocols to ensure the successful use of **Psora-4** in your experiments.

## Frequently Asked Questions (FAQs)

Q1: How should solid **Psora-4** be stored?

A1: Solid **Psora-4** is stable for at least four years when stored at -20°C.[1] It is supplied as a crystalline solid.

Q2: What is the recommended solvent for preparing **Psora-4** stock solutions?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **Psora-4**. It is soluble in DMSO at concentrations of 10 mg/mL[1], 16.72 mg/mL (50 mM)[2], and ≥15.75 mg/mL[3]. It is also soluble in ethanol at 3.34 mg/mL (10 mM)[2], though to a lesser extent than in DMSO.

Q3: How should **Psora-4** stock solutions be stored?

A3: **Psora-4** stock solutions in DMSO or ethanol should be stored at -20°C or -80°C. For solutions in a solvent, storage at -80°C is recommended for up to six months, and at -20°C for

up to one month.[4] Some suppliers suggest that stock solutions can be stored at -20°C for up to six months.[5] It is generally advised to use freshly prepared solutions and avoid long-term storage if possible.[3]

Q4: Is **Psora-4** stable in aqueous solutions and cell culture media?

A4: While specific data on the aqueous stability of **Psora-4** is limited, furanocoumarins, the chemical class to which **Psora-4** belongs, can be susceptible to degradation in aqueous environments, particularly when exposed to light. Psoralen and its derivatives are known to undergo photodegradation upon exposure to UVA light.[1][6][7] It is recommended to prepare fresh dilutions in aqueous buffers or cell culture media from a DMSO stock solution immediately before use. Protect these solutions from light to minimize degradation.

Q5: What are the potential degradation pathways for **Psora-4**?

A5: The primary degradation pathway for psoralen-related compounds is photodegradation upon exposure to UVA light.[1][6][7] This can lead to photo-oxidation and the formation of various photoproducts. While specific studies on **Psora-4** are not readily available, hydrolysis of the furan ring and oxidation are other potential degradation pathways for furanocoumarins.

## Data Presentation: Solubility and Storage Conditions

Table 1: Solubility of **Psora-4** in Common Solvents

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Citation
DMSO	16.72	50	[2]
DMSO	10	~30	[1]
DMSO	≥15.75	≥47	[3]
Ethanol	3.34	10	[2]
Water	Insoluble	Insoluble	[3]

Table 2: Recommended Storage Conditions for **Psora-4**

Formulation	Storage Temperature (°C)	Recommended Duration	Citations
Solid Powder	-20	≥ 4 years	<a href="#">[1]</a>
Solid Powder	-20	12 months	<a href="#">[5]</a>
Solid Powder	4	6 months	<a href="#">[5]</a>
In Solvent	-80	6 months	<a href="#">[4]</a> <a href="#">[5]</a>
In Solvent	-20	1-6 months	<a href="#">[4]</a> <a href="#">[5]</a>

## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation upon dilution into aqueous media	The aqueous buffer has a lower solubilizing capacity for Psora-4 compared to the organic stock solvent (e.g., DMSO).	- Increase the final concentration of DMSO in your working solution (typically up to 0.5% is well-tolerated by most cell lines, but should be optimized).- Warm the aqueous media to 37°C before adding the Psora-4 stock solution.- Vortex the solution immediately after adding the stock solution to ensure rapid mixing.
Loss of biological activity over time in experiments	Degradation of Psora-4 in the aqueous experimental medium, possibly due to light exposure or hydrolysis.	- Prepare fresh dilutions of Psora-4 for each experiment.- Protect all solutions containing Psora-4 from light by using amber tubes or covering them with foil.- Minimize the time that Psora-4 is in an aqueous solution before being added to the experiment.
Inconsistent experimental results	- Incomplete dissolution of the solid Psora-4 when making the stock solution.- Degradation of the stock solution due to improper storage or multiple freeze-thaw cycles.	- Ensure complete dissolution of solid Psora-4 by warming the tube at 37°C for 10 minutes and/or sonicating in an ultrasonic bath.[3]- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

## Experimental Protocols

### Protocol 1: Preparation of a Psora-4 Stock Solution

- Materials:

- **Psora-4** solid powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)
- Procedure:
  1. Allow the vial of solid **Psora-4** to equilibrate to room temperature before opening to prevent moisture condensation.
  2. Calculate the volume of DMSO required to achieve the desired stock concentration (e.g., for a 10 mM stock solution of **Psora-4** with a molecular weight of 334.37 g/mol , dissolve 3.34 mg in 1 mL of DMSO).
  3. Add the calculated volume of DMSO to the vial of **Psora-4**.
  4. Vortex the solution thoroughly until the solid is completely dissolved. If necessary, warm the tube briefly at 37°C or sonicate for a few minutes to aid dissolution.[\[3\]](#)
  5. Aliquot the stock solution into single-use, light-protected tubes.
  6. Store the aliquots at -20°C or -80°C.

## Protocol 2: Stability Assessment of Psora-4 in Solution using HPLC

This protocol provides a general framework for assessing the stability of **Psora-4**. The specific HPLC conditions may need to be optimized for your equipment and specific experimental needs.

- Objective: To determine the stability of **Psora-4** in a specific solvent or buffer over time and under different storage conditions (e.g., room temperature, 4°C, protected from light vs. exposed to light).

- Materials:

- **Psora-4** stock solution
- Solvent/buffer of interest (e.g., PBS, cell culture medium)
- HPLC system with a UV detector
- C18 reverse-phase HPLC column
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or trifluoroacetic acid (optional, for mobile phase modification)

- Procedure:

1. Preparation of Stability Samples:

- Dilute the **Psora-4** stock solution to a known concentration (e.g., 10 µg/mL) in the solvent/buffer of interest.
- Prepare multiple aliquots of this solution.
- Store the aliquots under the desired conditions (e.g., protected from light at room temperature, exposed to light at room temperature, 4°C).

2. HPLC Analysis:

- At specified time points (e.g., 0, 2, 4, 8, 24, 48 hours), inject an aliquot of each sample onto the HPLC system.
- Example HPLC Conditions (to be optimized):
  - Column: C18, 4.6 x 150 mm, 5 µm
  - Mobile Phase: A gradient of acetonitrile and water (e.g., start with 50% acetonitrile and increase to 90% over 15 minutes).

- Flow Rate: 1.0 mL/min
- Detection Wavelength: 254 nm or one of the other absorbance maxima (217, 251, 269, 310 nm).[1]

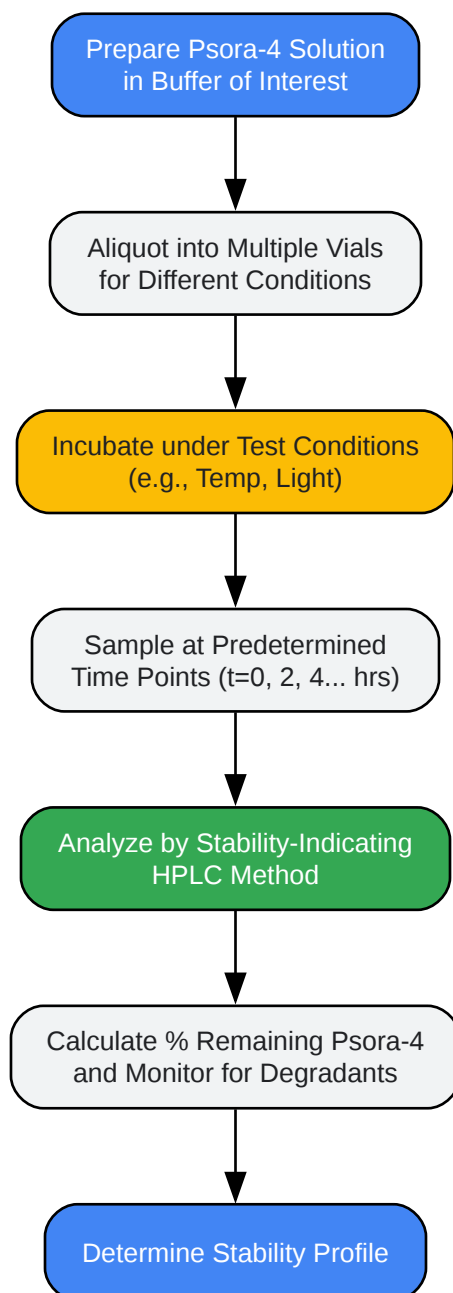
### 3. Data Analysis:

- At each time point, determine the peak area of the **Psora-4** peak.
- Calculate the percentage of **Psora-4** remaining relative to the initial time point (t=0).
- Monitor the chromatogram for the appearance of new peaks, which would indicate the formation of degradation products.

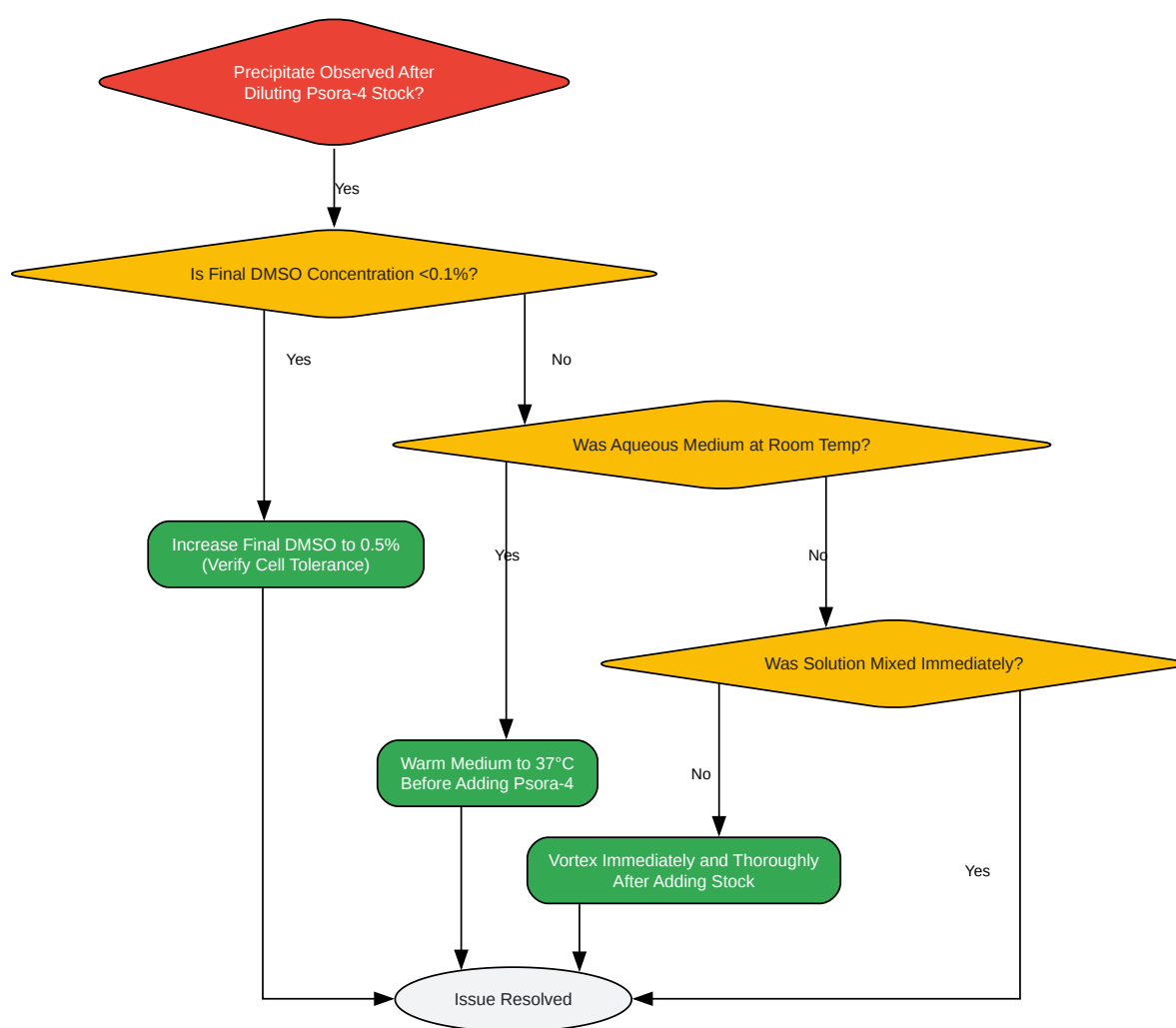
## Visualizations

### Signaling Pathway of Psora-4 Action

**Psora-4** is a potent inhibitor of the voltage-gated potassium channel Kv1.3. In effector memory T-cells, the inhibition of Kv1.3 leads to membrane depolarization, which in turn reduces the driving force for calcium entry through CRAC channels. The subsequent decrease in intracellular calcium concentration impairs the activation of calcineurin and the downstream transcription factor NFAT, ultimately suppressing T-cell activation and proliferation.







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Degradation of psoralen photo-oxidation products induced by ferrous ions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 2024.sci-hub.se [2024.sci-hub.se]
- 3. Photooxidative reactions of psoralens [inis.iaea.org]
- 4. ijtsrd.com [ijtsrd.com]
- 5. researchgate.net [researchgate.net]
- 6. Psoralen: a narrative review of current and future therapeutic uses - PMC [pmc.ncbi.nlm.nih.gov]
- 7. sciencedaily.com [sciencedaily.com]
- To cite this document: BenchChem. [Psora-4 stability in solution and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678303#psora-4-stability-in-solution-and-storage-conditions]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)